

Troubleshooting unexpected precipitates in strontium thiosulphate reactions

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Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

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Technical Support Center: Strontium Thiosulphate Reactions

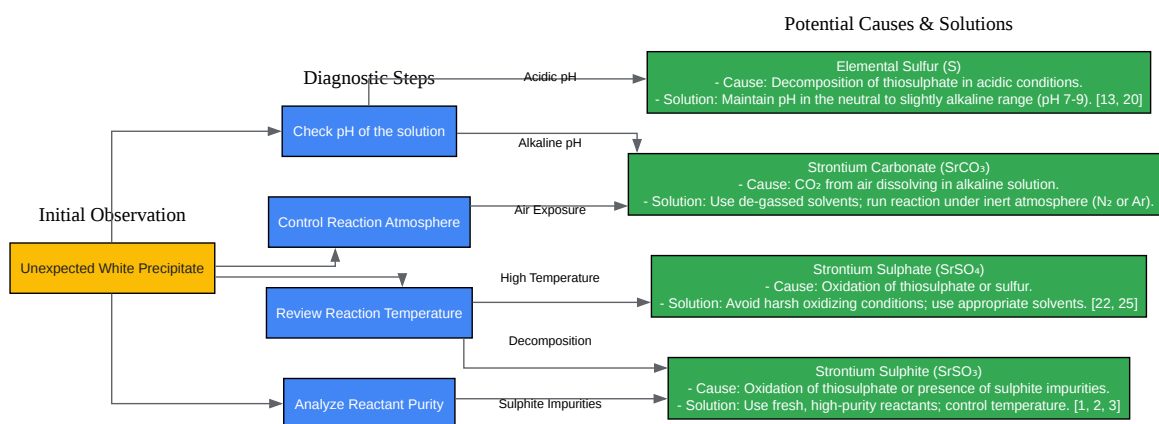
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected precipitates in **strontium thiosulphate** reactions.

Troubleshooting Guide: Unexpected Precipitates

Unexpected precipitate formation during reactions involving **strontium thiosulphate** can arise from several factors, including reactant purity, reaction conditions, and the inherent stability of the compounds involved. This guide provides a systematic approach to identifying and resolving these issues.

Question: I am observing a white, insoluble precipitate forming during my **strontium thiosulphate** reaction. What could be the cause?

Answer: An unexpected white precipitate is often one of three possibilities: Strontium Carbonate (SrCO_3), Strontium Sulphite (SrSO_3), or Strontium Sulphate (SrSO_4). The formation of elemental sulfur, which is insoluble, can also occur.^{[1][2]} The following troubleshooting workflow can help identify the culprit and rectify the issue.



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Caption: Troubleshooting workflow for identifying unexpected precipitates.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **strontium thiosulphate** and its potential precipitates?

A1: The solubility of these compounds is critical in understanding and preventing unwanted precipitation. Below is a summary of their solubilities in water.

Compound	Formula	Molar Mass (g/mol)	Solubility in Water
Strontium Thiosulphate	SrS_2O_3	199.75	12.5 g/100 mL at 15°C[3][4]
Strontium Carbonate	SrCO_3	147.63	0.0011 g/100 mL at 18°C[5]
Strontium Sulphite	SrSO_3	167.68	~0.0015 g/100 mL at 25°C[6][7]
Strontium Sulphate	SrSO_4	183.68	0.0135 g/100 mL at 25°C[8][9]

Q2: How can I prevent the formation of strontium carbonate in my reaction?

A2: Strontium carbonate precipitation is a common issue when reactions are carried out in alkaline conditions and exposed to air.[5][10] Carbon dioxide from the atmosphere can dissolve in the solution to form carbonate ions, which then react with strontium ions.

- Solution: To prevent this, it is recommended to use solvents that have been de-gassed by bubbling an inert gas (like nitrogen or argon) through them. Additionally, running the reaction under an inert atmosphere will minimize the exposure to carbon dioxide.[11]

Q3: My thiosulphate solution appears to be unstable. How can I mitigate this?

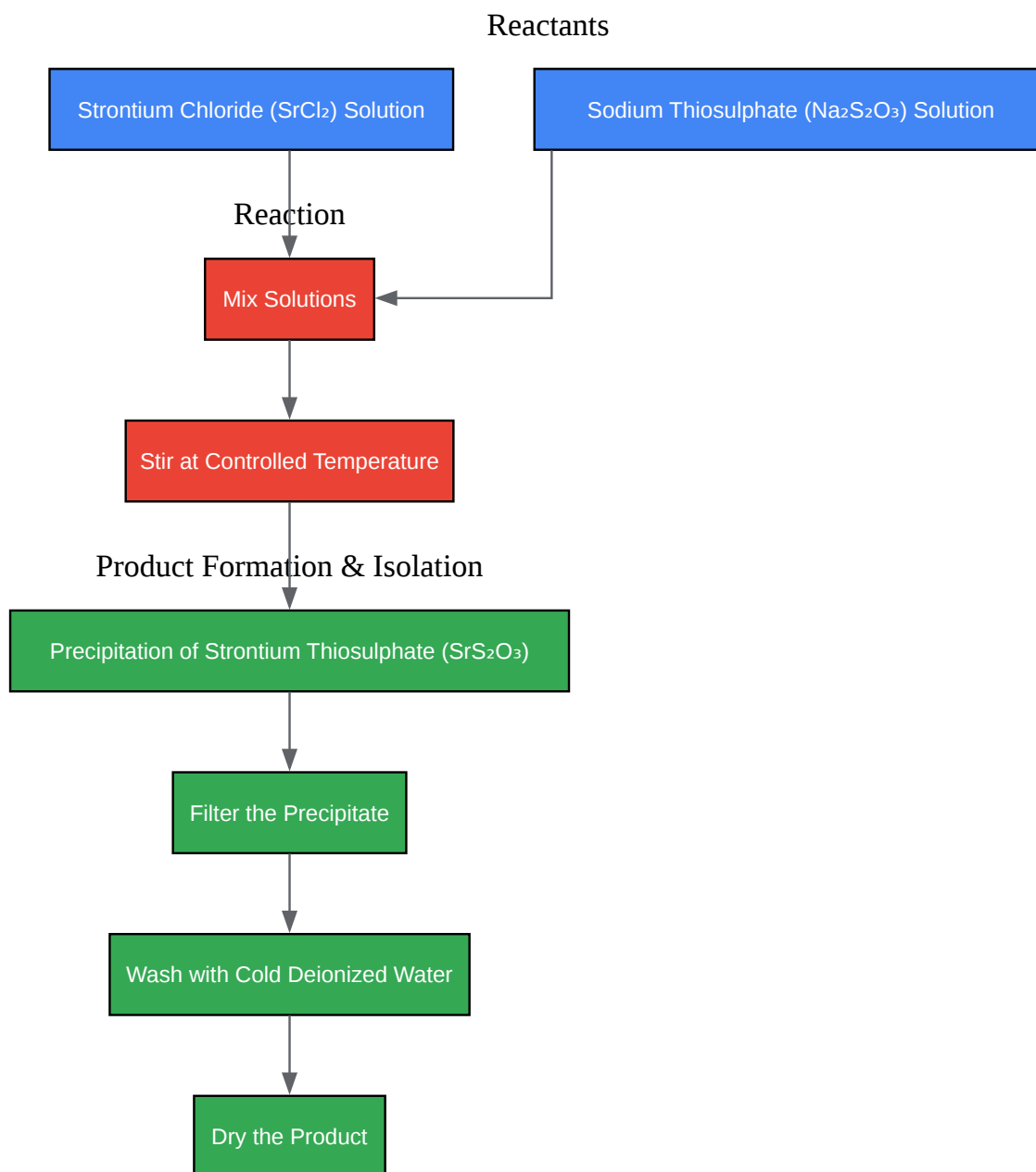
A3: Thiosulphate solutions, particularly sodium thiosulphate, can be unstable, especially in acidic conditions, leading to the decomposition and precipitation of elemental sulfur.[1][12]

- Solution: Maintain the pH of your thiosulphate solutions between 5 and 9.[12] For titrations, conduct them rapidly with efficient stirring to minimize acid-accelerated decomposition.[12] Using freshly prepared solutions is also a good practice.

Q4: What is a standard protocol for preparing **strontium thiosulphate**?

A4: A common method for the synthesis of **strontium thiosulphate** is through the reaction of a soluble strontium salt, like strontium chloride (SrCl_2), with sodium thiosulphate ($\text{Na}_2\text{S}_2\text{O}_3$).[3][4]

[13] The resulting **strontium thiosulphate** can then be crystallized from the solution.



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Caption: General experimental workflow for the synthesis of **strontium thiosulphate**.

Experimental Protocols

Protocol 1: Synthesis of **Strontium Thiosulphate** Pentahydrate ($\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)

This protocol is adapted from the general principles of precipitating sparingly soluble salts.

Materials:

- Strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium thiosulphate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Deionized water (de-gassed)
- Ethanol (for washing)
- Beakers, magnetic stirrer, filtration apparatus (Buchner funnel and flask), filter paper.

Procedure:

- Prepare Reactant Solutions:
 - Prepare a solution of strontium chloride by dissolving a calculated amount in de-gassed deionized water.
 - Prepare a separate, equimolar solution of sodium thiosulphate in de-gassed deionized water.
- Reaction:
 - Slowly add the strontium chloride solution to the sodium thiosulphate solution while stirring continuously at room temperature. A white precipitate of **strontium thiosulphate** should form.^{[3][4]}
- Crystallization and Isolation:
 - Continue stirring for a defined period (e.g., 1 hour) to ensure complete precipitation.
 - Isolate the precipitate by vacuum filtration using a Buchner funnel.

- Washing and Drying:
 - Wash the precipitate with small portions of cold deionized water to remove soluble byproducts like sodium chloride.
 - Follow with a wash of ethanol to aid in drying.
 - Dry the product in a desiccator or at a low temperature in a vacuum oven to obtain **strontium thiosulphate** pentahydrate.[3]

Note: The solubility of **strontium thiosulphate** is temperature-dependent, and it is more soluble at higher temperatures.[3][4] Therefore, cooling the reaction mixture can improve the yield.

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